

Application Note: Precision Preparation of BIX 01294 (10 mM Stock)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|---|
| Compound Name: | BIX 01294 |
| CAS No.: | 1392399-03-9; 935693-62-2; 935693-62-2 |
| Cat. No.: | B2619300 |

[Get Quote](#)

Executive Summary & Scientific Context

BIX 01294 (diazepin-quinazolinamine derivative) is a highly selective inhibitor of the G9a histone methyltransferase (EHMT2) and the G9a-like protein (GLP/EHMT1).[1][2] By competitively inhibiting the histone binding pocket of G9a, **BIX 01294** prevents the mono- and di-methylation of Histone H3 at Lysine 9 (H3K9me1/2).[1] This epigenetic modulation is critical for researchers investigating chromatin remodeling, autophagy induction, and the reprogramming of somatic cells into induced pluripotent stem cells (iPSCs).[2]

This guide provides a rigorous, field-validated methodology for preparing a 10 mM stock solution of **BIX 01294**. Unlike generic protocols, this document addresses the specific physicochemical stability of the compound, the critical distinction between salt forms, and the downstream implications for cellular assays.[2]

Critical Pre-Experimental Verification (The "Why" and "What")

The Molecular Weight Trap

A common source of experimental error with **BIX 01294** is the discrepancy between its free base and salt forms.[2] Vendors supply different variations, and using the wrong molecular weight (MW) for calculation will result in significant molarity errors.[2]

| Form | Chemical Suffix | Approx. MW (g/mol) | Solubility Profile |
|------------------|--------------------|--------------------|--|
| Free Base | N/A | ~490.64 | Soluble in DMSO; low aqueous solubility.[1] |
| Trihydrochloride | .3HCl | ~600.02 | Recommended. High solubility in water and DMSO.[2] |
| Hydrate | .xH ₂ O | Varies (Check CoA) | Requires batch-specific calculation. |

Directive: Always verify the specific MW printed on your vial label or Certificate of Analysis (CoA) before weighing. The protocol below assumes the Trihydrochloride form (MW ~600.02), the most stable and common commercial variant.[2]

Solvent Selection: DMSO vs. Water

While **BIX 01294** salts are water-soluble (up to 100 mM), anhydrous DMSO (Dimethyl Sulfoxide) is the superior vehicle for stock solutions intended for long-term storage.[1][2]

- Causality: Aqueous solutions of **BIX 01294** are prone to hydrolysis and degradation if stored for >24 hours.[2] DMSO stabilizes the compound structure at -20°C.[1][2]
- Sterility: DMSO is bacteriostatic at high concentrations, reducing contamination risks during storage.[2]

Protocol: Preparation of 10 mM Stock Solution

Target Concentration: 10 mM (10 mmol/L) Target Volume: 1 mL (Example) Compound Form: **BIX 01294** Trihydrochloride (MW 600.02 g/mol)[1][2]

Step 1: Mass Calculation

Use the formula:

[1][2] [1][2]

Note: If you possess the Free Base (MW 490.64), the required mass is 4.91 mg.[1][2]

Step 2: Dissolution Workflow[1][2]

- Weighing: Accurately weigh 6.00 mg of **BIX 01294** powder into a sterile, RNase/DNase-free microcentrifuge tube.
 - Best Practice: If the total vial content is close to the required mass (e.g., 10 mg), it is safer to dissolve the entire vial content rather than weighing out a portion, to avoid static loss.[2]
 - Whole Vial Calculation: If the vial contains exactly 10 mg:

[1][2]

- Solvent Addition: Add the calculated volume of high-grade anhydrous DMSO (e.g., 1.666 mL for 10 mg, or 1.0 mL for 6 mg).
- Homogenization: Vortex vigorously for 30–60 seconds.
 - Visual Check: The solution should be clear and slightly yellow.[2] If particulates remain, sonicate in a water bath at room temperature for 5 minutes.[2] Do not heat above 37°C, as thermal stress may degrade the inhibitor.[2]

Step 3: Aliquoting and Storage (Self-Validating System)

Never store the bulk stock in a single tube.[1][2] Repeated freeze-thaw cycles introduce moisture (DMSO is hygroscopic), causing precipitation and potency loss.[1][2]

- Aliquot: Dispense 20–50 µL aliquots into sterile PCR tubes or amber micro-vials.
- Seal: Parafilm is recommended for long-term storage to prevent evaporation.[1][2]
- Store: Place at -20°C (stable for 6 months) or -80°C (stable for 1 year).

- Validation: Upon thawing an aliquot for use, centrifuge at 10,000 x g for 1 minute. If a pellet is visible, the stock has degraded or precipitated; discard and prepare fresh.[2]

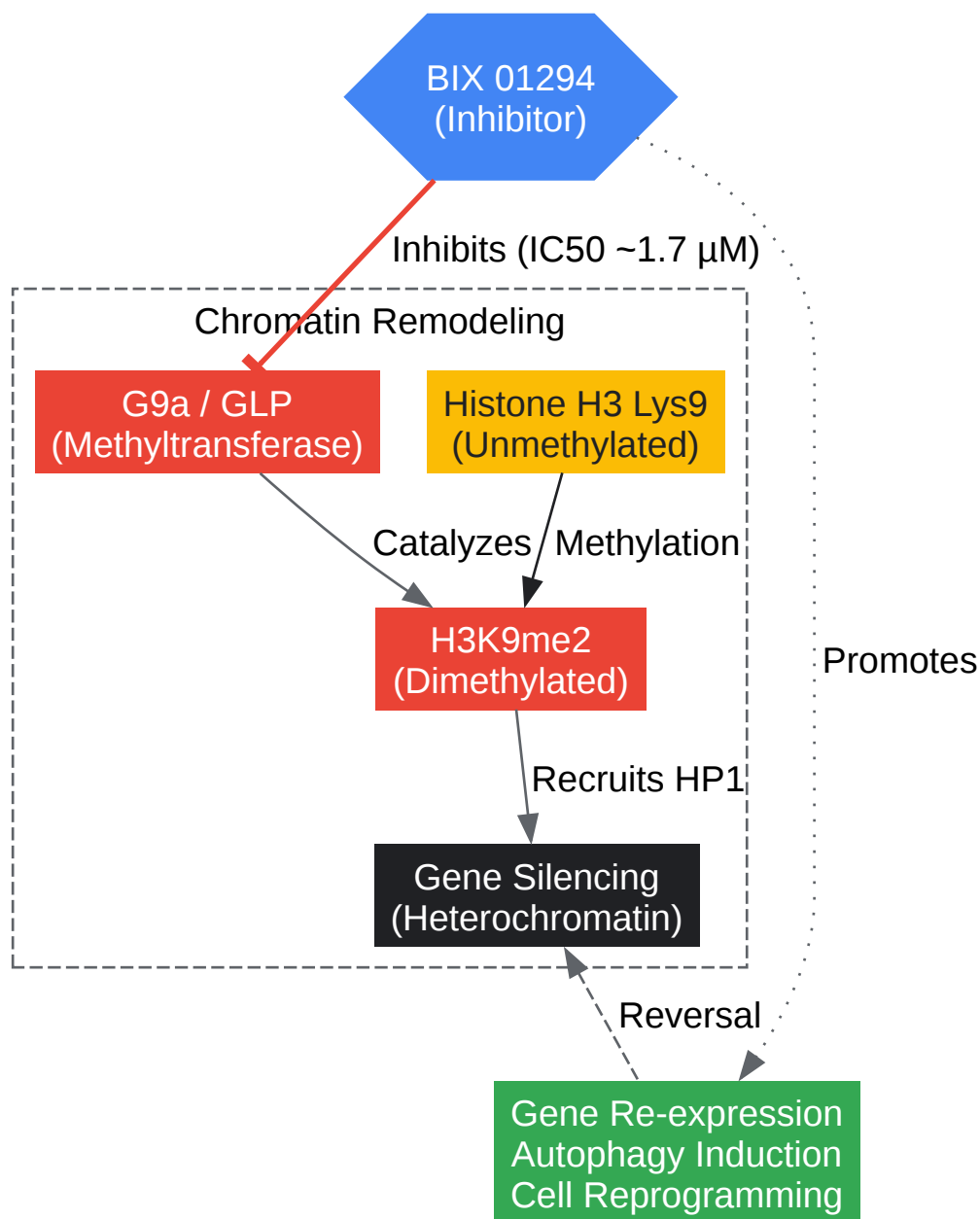
Biological Application & Pathway Visualization[2][3]

Mechanism of Action

BIX 01294 functions by targeting the SET domain of G9a.[2] Under normal conditions, G9a dimethylates H3K9, recruiting Heterochromatin Protein 1 (HP1) and silencing tumor suppressor genes or autophagy-related genes.[1][2] **BIX 01294** reverses this, opening the chromatin structure.[2]

Pathway Diagram

The following diagram illustrates the logical flow of **BIX 01294** intervention.



[Click to download full resolution via product page](#)

Caption: **BIX 01294** inhibits G9a-mediated methylation of H3K9, preventing gene silencing and promoting transcriptional activation.[1][2]

Usage in Biological Assays[5]

Dilution Strategy

To maintain cellular integrity, the final DMSO concentration in culture media should remain < 0.5% (v/v), ideally < 0.1%.[2]

Example: Treating cells at 2 μM (Working Concentration)

- Thaw: Thaw one 10 mM stock aliquot.
- Intermediate Dilution (Optional but Recommended): Dilute 1:100 in media or PBS to create a 100 μM working stock.
 - Mix: 2 μL of 10 mM Stock + 198 μL Media.[2]
- Final Treatment: Dilute the 100 μM intermediate 1:50 into the cell culture well.
 - Result: 2 μM final **BIX 01294** concentration.[2]
 - DMSO Content: 0.02% (Safe for most cell lines).[2]

Recommended Concentrations[3]

- Cell-Free Assays: IC50 is approx.[1][2][3][4] 1.7 μM for G9a and 0.7 μM for GLP.[2]
- Cell Culture: Effective range is typically 1 μM – 5 μM . [2]
 - Warning: Concentrations > 4–5 μM often exhibit non-specific cytotoxicity.[2] Always perform a dose-response curve (viability assay) for your specific cell line.[1][2]

References

- Kubicek, S., et al. (2007). "Reversal of H3K9me2 by a small-molecule inhibitor for the G9a histone methyltransferase." [2][5] *Molecular Cell*, 25(3), 473-481. [1][2][6]
- Chang, Y., et al. (2009). "Structural basis for G9a-like protein lysine methyltransferase inhibition by BIX-01294." [1][2] *Nature Structural & Molecular Biology*, 16(3), 312-317. [1][2]
- Shi, Y., et al. (2008). "Induction of Pluripotent Stem Cells from Mouse Embryonic Fibroblasts by Oct4 and Klf4 with Small-Molecule Compounds." [2] *Cell Stem Cell*, 3(5), 568-574. [1][2][6]
- Cayman Chemical. "BIX01294 (hydrochloride hydrate) Product Information."
- Hello Bio. "**BIX 01294**: Solubility & Handling."

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- [2. BIX 01294 | GLP histone lysine methyltransferase Inhibitor | Hello Bio](#) [[hellobio.com](https://www.hellobio.com)]
- [3. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [4. ab-mart.com.cn](https://www.ab-mart.com.cn) [[ab-mart.com.cn](https://www.ab-mart.com.cn)]
- [5. cellagentech.com](https://www.cellagentech.com) [[cellagentech.com](https://www.cellagentech.com)]
- [6. bpsbioscience.com](https://www.bpsbioscience.com) [[bpsbioscience.com](https://www.bpsbioscience.com)]
- To cite this document: BenchChem. [Application Note: Precision Preparation of BIX 01294 (10 mM Stock)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2619300/docs#application-note-precision-preparation-of-bix-01294-10-mm-stock>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)